

Recoflavone Properties & Handling

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Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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The table below summarizes the core information for working with **Recoflavone**, based on data from a chemical supplier's database [1].

Property	Specification
CAS Number	203191-10-0 [1]
Molecular Formula	C ₂₀ H ₁₈ O ₈ [1]
Molecular Weight	386.35 g/mol [1]
Purity	98.0% [1]
Appearance	Off-white to light yellow solid [1]
Recommended Solvent	DMSO [1]
Solubility in DMSO	40 mg/mL (103.53 mM) [1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month [1]

Frequently Asked Questions & Troubleshooting

Here are solutions to common challenges when working with **Recoflavone**.

Solubility and Stock Solution Preparation

Q1: What is the best way to prepare a stock solution of Recoflavone? A: The recommended solvent is DMSO [1]. The solution may require **sonication and warming to 60°C** to fully dissolve the solid at a concentration of 40 mg/mL [1]. Always use newly opened DMSO to prevent water absorption from affecting solubility [1].

Q2: My Recoflavone is not dissolving completely. What should I do? A:

- **Confirm Solvent:** Ensure you are using **fresh, anhydrous DMSO**.
- **Apply Gentle Heat:** Warm the solution to **60°C** while mixing. Avoid higher temperatures to prevent degradation.
- **Use Sonication:** A water bath sonicator can help disrupt aggregates and speed up dissolution.
- **Check for Precipitation:** If precipitation occurs after storage, rewarm and sonicate the solution gently before use.

Q3: How should I store Recoflavone stock solutions? A: For long-term stability, aliquot and store stock solutions at **-80°C for up to 6 months** or at **-20°C for up to 1 month** [1]. Avoid repeated freeze-thaw cycles by creating single-use aliquots.

In Vitro and In Vivo Application

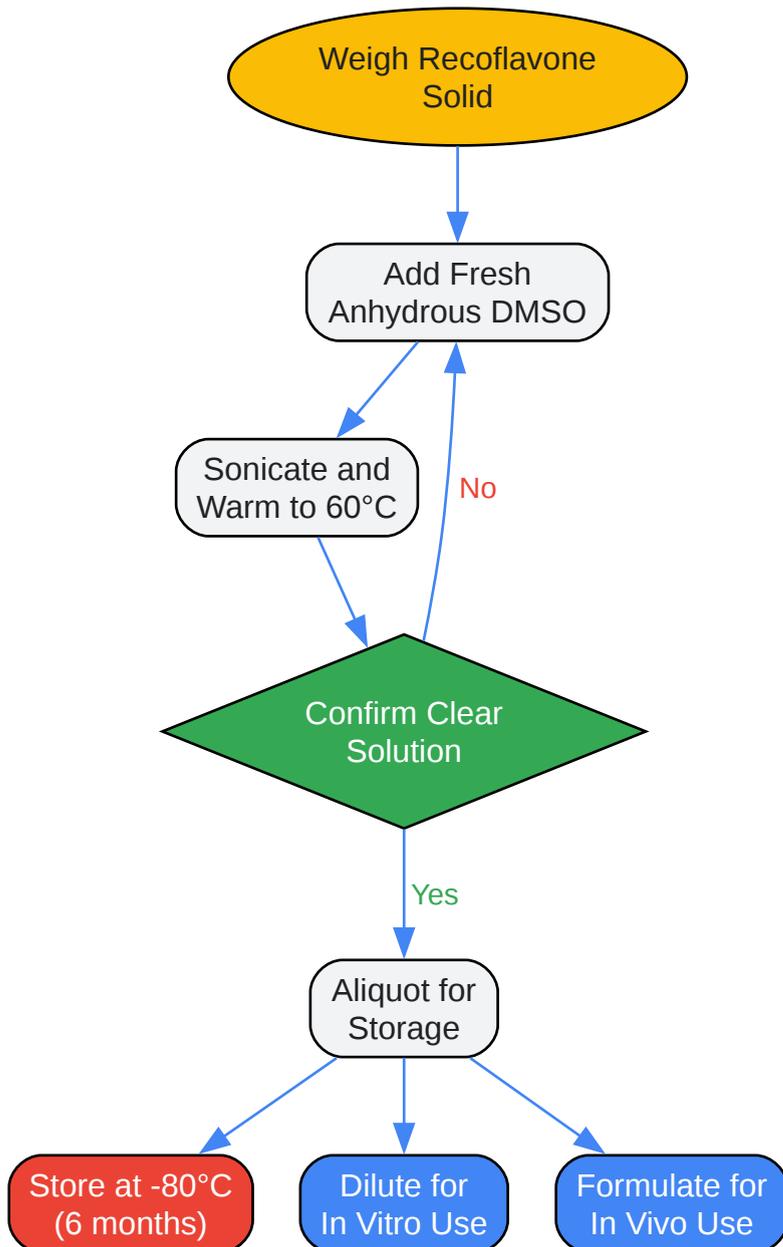
Q4: How is Recoflavone used in cell culture studies? A: Based on published research, **Recoflavone** has been used at concentrations ranging from **100 to 250 µM** in human corneal and conjunctival epithelial cells to study mucin secretion and other pathways [1]. Remember to dilute the stock solution into your cell culture medium, ensuring the final DMSO concentration is non-toxic to your cells (typically <0.1-1.0%).

Q5: What in vivo doses have been used in research models? A: The following doses have been reported in preclinical models [1]:

- **Rabbit (Dry Eye Model):** 3% solution applied as eye drops [1].
- **Rat (Intestinal Injury Model):** 30 mg/kg, administered orally [1].
- **Mouse (Colitis-Associated Cancer Model):** 30 mg/kg, administered via oral gavage [1].

Experimental Workflow Guide

The diagram below outlines the key steps for preparing and using **Recoflavone** in your experiments, helping to standardize the process and avoid common pitfalls.



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Key Experimental Protocols

Here are detailed methodologies for key experiments cited in the available literature [1].

Protocol 1: Inducing Mucin Secretion in Human Conjunctival Epithelial Cells

This protocol is used to study **Recoflavone**'s potential for dry eye disease treatment.

- **Cell Culture:** Maintain human conjunctival epithelial cells in appropriate medium and conditions.
- **Treatment:** Apply **Recoflavone** at a concentration of **200 μM** to the cells.
- **Incubation:** Incubate the cells with the compound for **24 hours**.
- **Analysis:** Measure the production of mucins (MUC1, MUC2, MUC4, MUC5AC, MUC5B, MUC16) using suitable methods like ELISA or Western Blot.

Protocol 2: Oral Administration in a Rat Intestinal Injury Model

This protocol is used to investigate the protective effects of **Recoflavone**.

- **Model Induction:** Use Sprague-Dawley rats (6 weeks old, ~250 g). Induce small intestinal injury by administering Indomethacin.
- **Dosing:** Administer **Recoflavone** at **30 mg/kg** via oral gavage.
- **Dosing Schedule:** Dose once every 12 hours for 3 days.
- **Endpoint Assessment:** Analyze intestinal permeability, inflammation scores, and hemorrhagic lesions. Assess ERK expression levels via Western Blot.

Critical Considerations for Your Research

- **Mechanism of Action:** **Recoflavone** is reported to inhibit the **NF- κ B pathway** and induce an increase in intracellular calcium (**[Ca²⁺]_i**) in epithelial cells, which underpins its anti-inflammatory and secretagogue activities [1].
- **Corroborate Findings:** The experimental data and protocols summarized here are from a chemical supplier's database and should be considered as a reference. It is crucial to **consult the primary scientific literature** for full methodological details and to validate these findings in your own experimental system.

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References

1. Recoflavone (DA-6034 free acid) | Eupatilin Derivative [medchemexpress.com]

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